

Unveiling the Low-Temperature Magnetism of β -CrPO₄: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chromic phosphate

Cat. No.: B1204742

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide delves into the magnetic properties of the β -polymorph of chromium(III) orthophosphate (β -CrPO₄) at low temperatures. This material exhibits intriguing magnetic ordering phenomena that are of significant interest to the materials science and solid-state chemistry communities. The information presented herein is compiled from available scientific literature, providing a foundational understanding for further research and application.

Core Magnetic Properties

At low temperatures, β -CrPO₄ undergoes a transition from a paramagnetic to an antiferromagnetically ordered state. The key magnetic characteristics are summarized below.

Magnetic Property	Value
Néel Temperature (T _N)	37 K
Low-Temperature Magnetic Structure (at 5 K)	Cycloidal Spiral

Table 1: Summary of the key low-temperature magnetic properties of β -CrPO₄.

Experimental Determination of Magnetic Properties

The characterization of the magnetic properties of β -CrPO₄ was primarily achieved through two key experimental techniques: magnetic susceptibility measurements and powder neutron

diffraction.

Magnetic Susceptibility Measurements

Objective: To determine the temperature at which the material transitions from a paramagnetic to an ordered magnetic state (the Néel temperature).

General Protocol:

- A powdered sample of β -CrPO₄ is placed within a sensitive magnetometer.
- The magnetic moment of the sample is measured as a function of temperature, typically from room temperature down to cryogenic temperatures (e.g., liquid helium temperatures).
- These measurements are performed under a constant, applied magnetic field.
- The magnetic susceptibility (χ) is calculated from the measured magnetic moment.
- The Néel temperature is identified as the temperature at which a distinct peak or cusp is observed in the magnetic susceptibility versus temperature plot, indicating the onset of antiferromagnetic ordering.

Powder Neutron Diffraction

Objective: To determine the precise arrangement of the magnetic moments (spins) of the Cr³⁺ ions in the crystal lattice at temperatures below the Néel temperature.

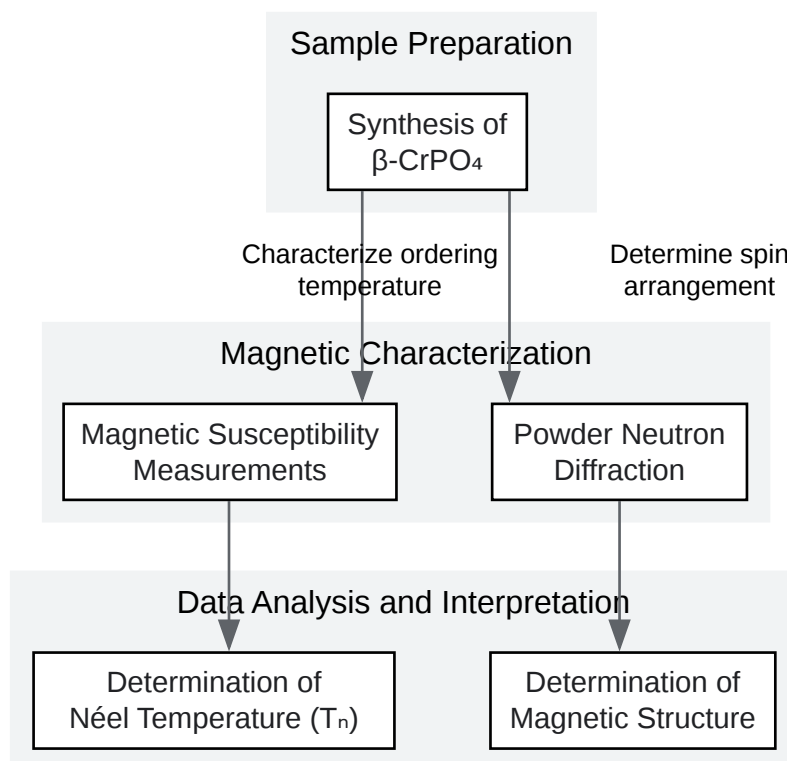
General Protocol:

- A polycrystalline (powder) sample of β -CrPO₄ is loaded into a sample holder suitable for cryogenic temperatures.
- The sample is placed in a neutron diffractometer and cooled to a temperature well below the Néel temperature (e.g., 5 K).
- A monochromatic beam of neutrons is directed at the sample.

- The neutrons are diffracted by the atomic nuclei and, crucially, by the magnetic moments of the chromium ions.
- The scattered neutrons are detected at various angles to produce a diffraction pattern.
- The diffraction pattern contains both nuclear Bragg peaks (from the crystal structure) and magnetic Bragg peaks (from the ordered magnetic structure).
- By analyzing the positions and intensities of the magnetic Bragg peaks, the magnetic structure can be determined. For β -CrPO₄, this analysis revealed a complex cycloidal spiral arrangement of the magnetic moments.

Visualizing the Experimental Workflow

The logical flow of experiments to characterize the low-temperature magnetic properties of β -CrPO₄ can be visualized as follows:



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Unveiling the Low-Temperature Magnetism of β -CrPO₄: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1204742#magnetic-properties-of-crpo4-at-low-temperatures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com